

# Technical Support Center: Linezolid (C<sub>19</sub>H<sub>20</sub>FN<sub>3</sub>O<sub>6</sub>)

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## Compound of Interest

Compound Name: C<sub>19</sub>H<sub>20</sub>FN<sub>3</sub>O<sub>6</sub>

Cat. No.: B15174627

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This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals experiencing solubility issues with Linezolid (C<sub>19</sub>H<sub>20</sub>FN<sub>3</sub>O<sub>6</sub>).

## Frequently Asked Questions (FAQs)

Q1: What is the expected solubility of Linezolid?

Linezolid is a white to off-white crystalline powder.<sup>[1]</sup> Its solubility is moderate in aqueous solutions and varies significantly in organic solvents. It is crucial to select the appropriate solvent system based on the experimental requirements.

Q2: I am having trouble dissolving Linezolid in water. What is its maximum aqueous solubility?

Linezolid is described as moderately water-soluble, with a maximum solubility of approximately 3 mg/mL.<sup>[2][3][4]</sup> Reports of difficulty in dissolving the compound, even at this concentration, are not uncommon.<sup>[3][4]</sup> For aqueous solutions, preparing a stock in an organic solvent first is often recommended.

Q3: My Linezolid solution is cloudy or has precipitated after dilution in a buffer. What could be the cause?

Precipitation upon dilution into aqueous buffers is a common issue, especially if the final concentration is near or above the aqueous solubility limit. The solubility in phosphate-buffered

saline (PBS) at pH 7.2 is significantly lower, at approximately 0.1 mg/mL.<sup>[5]</sup> Ensure the residual amount of the initial organic solvent is minimal, as it can have physiological effects in biological assays.<sup>[5]</sup>

Q4: How do pH and temperature affect Linezolid's stability in solution?

Linezolid's stability is highly dependent on both pH and temperature.

- pH: The compound is least stable in alkaline (high pH) conditions, where it degrades via first-order kinetics.<sup>[3][6]</sup> The amide group in its structure is susceptible to hydrolysis, particularly in basic environments.<sup>[4]</sup> Acidic conditions can also lead to degradation, primarily through the cleavage of the acetyl moiety.<sup>[7]</sup>
- Temperature: Stability decreases at elevated temperatures.<sup>[3][6]</sup> Storing solutions at appropriate temperatures is critical to prevent degradation.

Q5: Are there any other factors that can affect the stability of Linezolid solutions?

Yes, Linezolid is also sensitive to light and oxidation.<sup>[4]</sup> Forced degradation studies show it is susceptible to photodegradation and can form an amine oxide under oxidative stress.<sup>[4][7]</sup> It is recommended to protect Linezolid solutions from light.

Q6: How long can I store Linezolid solutions?

For aqueous solutions, it is not recommended to store them for more than one day.<sup>[5]</sup> In common intravenous fluids like 0.9% sodium chloride or 5% glucose, Linezolid (at 2.0 mg/mL) has been shown to be stable for up to 34 days at 25°C.<sup>[3][6]</sup> For long-term storage, stock solutions in anhydrous organic solvents like DMSO should be stored at -20°C or -80°C.<sup>[5][8]</sup>

## Solubility Data

The following tables summarize the solubility of Linezolid in various solvents.

Table 1: Solubility in Common Solvents

Solvent	Approximate Solubility (mg/mL)	Reference
Water	~3	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
PBS (pH 7.2)	~0.1	<a href="#">[5]</a>
Dimethylformamide (DMF)	~30	<a href="#">[5]</a>
Dimethyl sulfoxide (DMSO)	~20 - 68	<a href="#">[5]</a> <a href="#">[9]</a>
Ethanol	~1 - 8	<a href="#">[5]</a> <a href="#">[9]</a>
Methanol	Highly Soluble*	<a href="#">[1]</a>
Ethyl Acetate	Practically Insoluble	<a href="#">[1]</a>

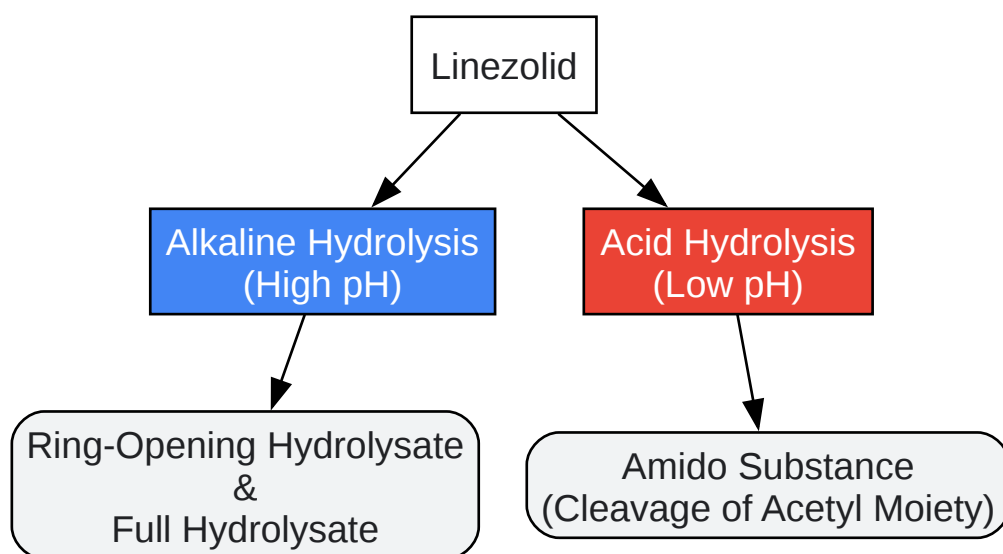
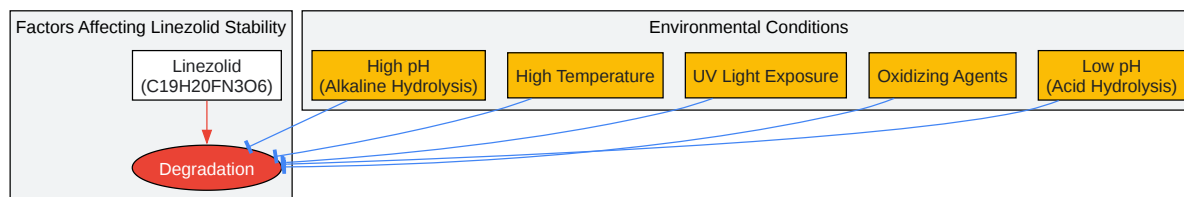
\*Note: While one source describes Linezolid as "highly soluble" in methanol, quantitative data is variable. It is best to test solubility for your specific lot and experimental conditions.[\[1\]](#)

## Troubleshooting Guides

### Issue 1: Difficulty Dissolving Linezolid Powder

If you are unable to dissolve Linezolid, follow this workflow:





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